

# Delanzomib detection method luminescence probe

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Delanzomib

CAS No.: 847499-27-8

Cat. No.: S549048

[Get Quote](#)

## Introduction and Background

**Delanzomib** is a boron-containing proteasome inhibitor with anti-tumor activity, developed as an oral successor to bortezomib with a potentially improved cytotoxicity profile [1]. Monitoring its concentration is crucial for metabolic studies and quality assessment [2]. However, its detection via its boric acid group is challenging due to steric hindrance from its complex structure and interference from its intrinsic fluorescence [3] [2].

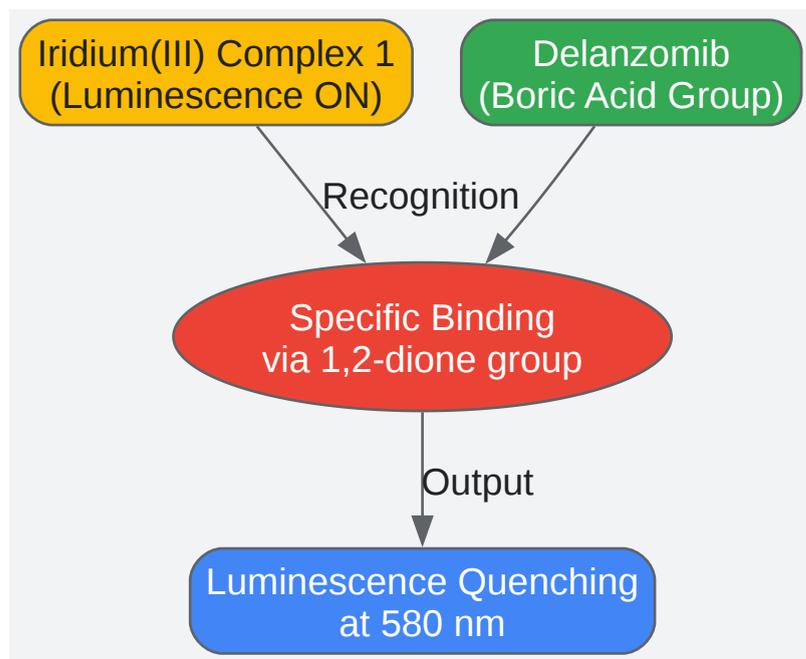
To address this, a new detection method using an **iridium(III) complex-based luminescence probe** has been developed. This method offers significant advantages over traditional organic fluorescent dyes, including superior photostability, a long emission lifetime, and wide Stokes shifts, which help minimize background interference [2].

## Principle of Detection

The detection is based on a **luminescence quenching mechanism**. The probe, called "Complex 1," is an iridium(III) complex incorporating a **1,10-phenanthroline-5,6-dione group** as the N<sup>N</sup> ligand. This dione group acts as a specific recognition unit for the boric acid functional group present in **delanzomib** [2].

Upon interaction with **delanzomib**, a significant decrease in the probe's luminescence intensity at **580 nm** is observed. This quenching effect allows for the quantitative measurement of the drug concentration [2] [4].

The following diagram illustrates the structure and detection mechanism of the luminescent probe.



[Click to download full resolution via product page](#)

## Detailed Experimental Protocol

### Materials and Reagents

- **Luminescence Probe:** Iridium(III) Complex 1 [2].
- **Standard Solution:** **Delanzomib** (purity  $\geq 98\%$ , from suppliers like Shanghai Aladdin Biochemical Technology) [2].
- **Solvent:** Dimethyl sulfoxide (DMSO, analytical reagent) for preparing stock solutions [2].
- **Buffer:** Aqueous solution or other relevant biological matrices [3] [2].

### Equipment and Instrumentation

A multimode microplate reader capable of **luminescence detection** is required. The instrument should be able to measure signal intensity without an excitation light source [5].

## Procedure

- **Probe Solution Preparation:** Prepare a working solution of Complex 1 in an aqueous buffer. The specific concentration can be optimized but is typically in the micromolar ( $\mu\text{M}$ ) range [2].
- **Standard Curve Preparation:** Prepare a series of **delanzomib** standard solutions in the concentration range of **1 to 30  $\mu\text{M}$**  by serial dilution [3] [2].
- **Sample Incubation:** In a microplate, mix a fixed volume of the probe working solution with an equal volume of each standard or unknown sample. Allow the mixture to incubate to ensure complete interaction. The incubation time should be determined experimentally [2].
- **Luminescence Measurement:** Transfer the mixtures to a suitable microplate and measure the luminescence intensity. The primary signal is the **decrease in intensity at 580 nm** [2] [4].
- **Data Analysis:** Plot the luminescence quenching signal (e.g.,  $(I_0 - I)/I_0$ , where  $I_0$  is the initial intensity and  $I$  is the intensity with **delanzomib**) against the concentration of **delanzomib** to generate a standard curve. Use this curve to quantify **delanzomib** in unknown samples [2].

## Analytical Performance Data

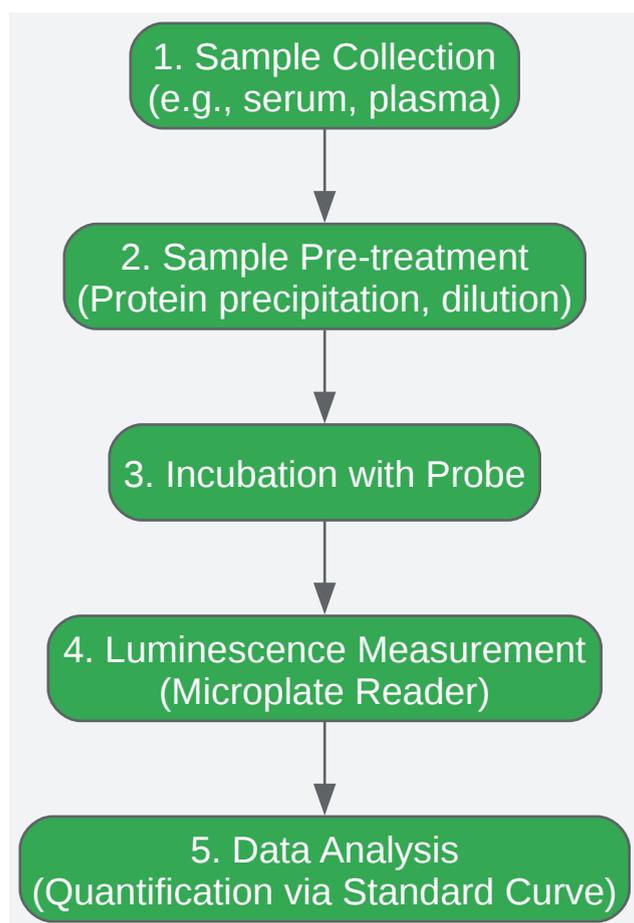
The table below summarizes the key performance metrics of the luminescence probe for **delanzomib** detection.

Performance Parameter	Result	Conditions / Notes
Limit of Detection (LOD)	0.628 $\mu\text{M}$	In aqueous solution [2] [4]
Limit of Quantification (LOQ)	1 $\mu\text{M}$	In aqueous solution [3]
Linear Range	1 - 30 $\mu\text{M}$	A linear relationship was observed in this range [3] [2]

Performance Parameter	Result	Conditions / Notes
Selectivity	High for boron-containing compounds	Demonstrated against phenylboronic acid as a model; robust against interference [2]
Application	Successful monitoring in health-related samples	Validated via recovery experiments [3] [2]

## Application Workflow in Health-Related Samples

This probe can be applied to detect **delanzomib** in complex biological samples. The general workflow for such an analysis is outlined below.



[Click to download full resolution via product page](#)

## Troubleshooting and Best Practices

- **Signal Variability:** Ensure consistent sample pre-treatment to remove components that may cause non-specific quenching or autofluorescence.
- **Probe Stability:** Prepare the probe stock solution in anhydrous DMSO, aliquot, and store at -20°C to prevent degradation. Avoid repeated freeze-thaw cycles.
- **Matrix Effects:** Always perform calibration and recovery studies in the same matrix as your unknown samples to validate the method's accuracy. The study demonstrated successful application through recovery experiments in health-related samples [2].

## Summary

This protocol describes a robust and sensitive method for detecting **delanzomib** using an iridium(III) complex-based luminescence probe. The key advantages of this method are its **high sensitivity (LOD of 0.628  $\mu$ M)**, **excellent selectivity**, and **applicability in biologically relevant samples**, making it a valuable tool for pharmaceutical analysis and therapeutic drug monitoring [3] [2] [4].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Delanzomib - an overview [sciencedirect.com]
2. Sensitive detection of boron-containing drug delanzomib ... [sciencedirect.com]
3. Sensitive detection of boron-containing drug delanzomib by a luminescence probe in health-related samples - CityUHK Scholars [scholars.cityu.edu.hk]
4. Sensitive detection of boron-containing drug delanzomib ... [pubmed.ncbi.nlm.nih.gov]
5. 5 Detection Methods in Multimode Microplate Readers: A Guide [thermofisher.com]

To cite this document: Smolecule. [Delanzomib detection method luminescence probe]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b549048#delanzomib-detection-method-luminescence-probe>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)